

Proper Disposal Procedures for Glesatinib

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Compound of Interest

Compound Name: *Glesatinib*

Cat. No.: *B1671580*

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Glesatinib is an investigational, oral inhibitor of MET and AXL, classified as an experimental anti-cancer drug.[1][2][3] As an investigational and potentially cytotoxic compound, its disposal requires strict adherence to safety protocols and regulatory guidelines to protect personnel and the environment. The following procedures provide essential guidance for researchers, scientists, and drug development professionals on the proper handling and disposal of **Glesatinib** waste.

General Safety and Handling Precautions

Before beginning any disposal process, it is crucial to handle **Glesatinib** with appropriate personal protective equipment (PPE) to avoid exposure.[4][5]

- Engineering Controls: Handle **Glesatinib** in a well-ventilated area, preferably within a chemical fume hood or a designated containment area.[4] Ensure safety showers and eyewash stations are readily accessible.[4]
- Personal Protective Equipment (PPE):
 - Gloves: Wear compatible protective gloves.[4]
 - Eye Protection: Use safety goggles with side-shields.[4]
 - Lab Coat: An impervious lab coat or gown is required.[4]
 - Respiratory Protection: If there is a risk of generating dust or aerosols, a suitable respirator should be used.[4]

- Handling: Avoid direct contact with the skin, eyes, and clothing.[5] Do not eat, drink, or smoke in areas where **Glesatinib** is handled.[4] Wash hands thoroughly after handling the compound.[4]

Step-by-Step Disposal Protocol

The disposal of investigational drugs like **Glesatinib** must be conducted in accordance with federal, state, and local regulations, as well as institutional and sponsor-specific guidelines.[6] [7] The primary method for the final disposition of cytotoxic and other hazardous pharmaceutical waste is high-temperature incineration through a licensed hazardous waste vendor.[7][8][9][10]

Step 1: Waste Identification and Segregation

- Identify all materials contaminated with **Glesatinib**. This includes:
 - Unused or expired **Glesatinib** product.
 - Empty and partially empty vials, bottles, or other primary containers.[7][8]
 - Contaminated lab supplies such as gloves, gowns, bench paper, vials, and pipette tips.[10]
 - Contaminated glassware and equipment.
- Segregate **Glesatinib** waste from regular trash and other chemical waste streams at the point of generation to prevent cross-contamination.[10]

Step 2: Containerization

- Select a designated, compatible hazardous waste container.[8] These are often provided by your institution's Environmental Health & Safety (EHS) department and are typically color-coded (e.g., purple for chemotherapy waste) or clearly marked.[9]
- For sharps waste (needles, syringes), use a designated, puncture-resistant sharps container for cytotoxic waste.[9]
- Place all contaminated materials, including vials "as is" without emptying them, directly into the hazardous waste container.[8]

Step 3: Labeling

- Label the waste container clearly with a "HAZARDOUS WASTE" label provided by your EHS department.[\[8\]](#)
- The label must include the following information:
 - The full chemical name: "**Glesatinib**" (or "MGCD265").[\[8\]](#)
 - The name of the Principal Investigator (PI).[\[8\]](#)
 - The specific laboratory or location (building and room number).[\[8\]](#)
 - Contact information for the research team.[\[8\]](#)
 - Concentrations or percentages if applicable.[\[8\]](#)

Step 4: Storage

- Store the sealed and labeled hazardous waste container in a designated Satellite Accumulation Area (SAA).[\[8\]](#)
- The SAA must be a secure, limited-access area, such as a locked cabinet, and should be registered with the EHS department.[\[8\]](#)[\[11\]](#)
- The research team is responsible for conducting and documenting weekly inspections of the SAA.[\[8\]](#)

Step 5: Arranging for Disposal

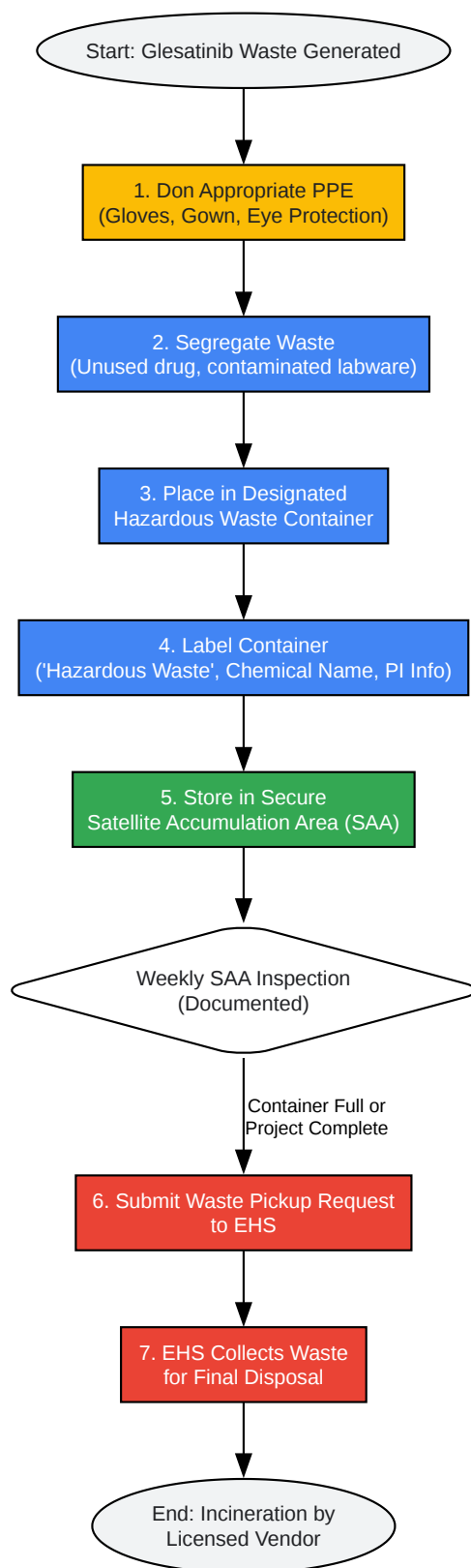
- Once the container is full or the project concludes, contact your institution's EHS department to arrange for pickup.[\[6\]](#)[\[8\]](#)
- You will likely need to submit a chemical waste disposal request form.[\[8\]](#)
- Do not attempt to dispose of **Glesatinib** down the drain or in the regular trash.[\[4\]](#)[\[12\]](#)

Step 6: Documentation and Record Keeping

- The PI is responsible for maintaining accurate records of the investigational drug's use and disposal.[\[11\]](#)
- Retain all disposal records, including the completed waste disposal request form and any certificate of destruction provided by the EHS department or its vendor.[\[6\]](#)[\[7\]](#) These records are crucial for regulatory compliance and audits.

Glesatinib Disposal Workflow

The following diagram illustrates the procedural flow for the proper disposal of **Glesatinib** waste in a laboratory or research setting.



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Caption: Workflow for the safe disposal of **Glesatinib**.

Disclaimer: This document provides general guidance. Always consult your institution's specific Environmental Health & Safety (EHS) protocols, the sponsor's instructions, and the Safety Data Sheet (SDS) for **Glesatinib** before handling or disposal.

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